

purification techniques for 2-(Cyclopentyloxy)-4-methylaniline

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Compound of Interest

Compound Name: 2-(Cyclopentyloxy)-4-methylaniline

CAS No.: 640767-85-7

Cat. No.: B1323312

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Executive Summary & Compound Profile

2-(Cyclopentyloxy)-4-methylaniline is a critical intermediate, often utilized in the synthesis of phosphodiesterase (PDE) inhibitors and other heterocyclic pharmaceutical agents.^[1] Its structural integrity is defined by an electron-rich aniline core flanked by a lipophilic cyclopentyloxy group at the ortho position and a methyl group at the para position.

High-purity isolation of this compound is challenging due to its susceptibility to oxidative degradation (prototypical of electron-rich anilines) and the difficulty in separating it from neutral nitro-precursors or phenolic starting materials.^[1] This guide provides a self-validating purification workflow emphasizing acid-base chemically active extraction (CAE) followed by crystallization or salt formation.^[1]

Physicochemical Profile:

- CAS Number: 640767-85-7^[1]
- Molecular Formula: C₁₂H₁₇NO^[1]

- Molecular Weight: 191.27 g/mol
- Physical State: Low-melting solid or viscous oil (dependent on purity/polymorph).[1]
- Solubility: Soluble in DCM, Ethyl Acetate, Methanol; Sparingly soluble in Water; Soluble in dilute aqueous acid (as salt).[1]
- pKa (Estimated): ~4.5–5.0 (Aniline nitrogen).[1]

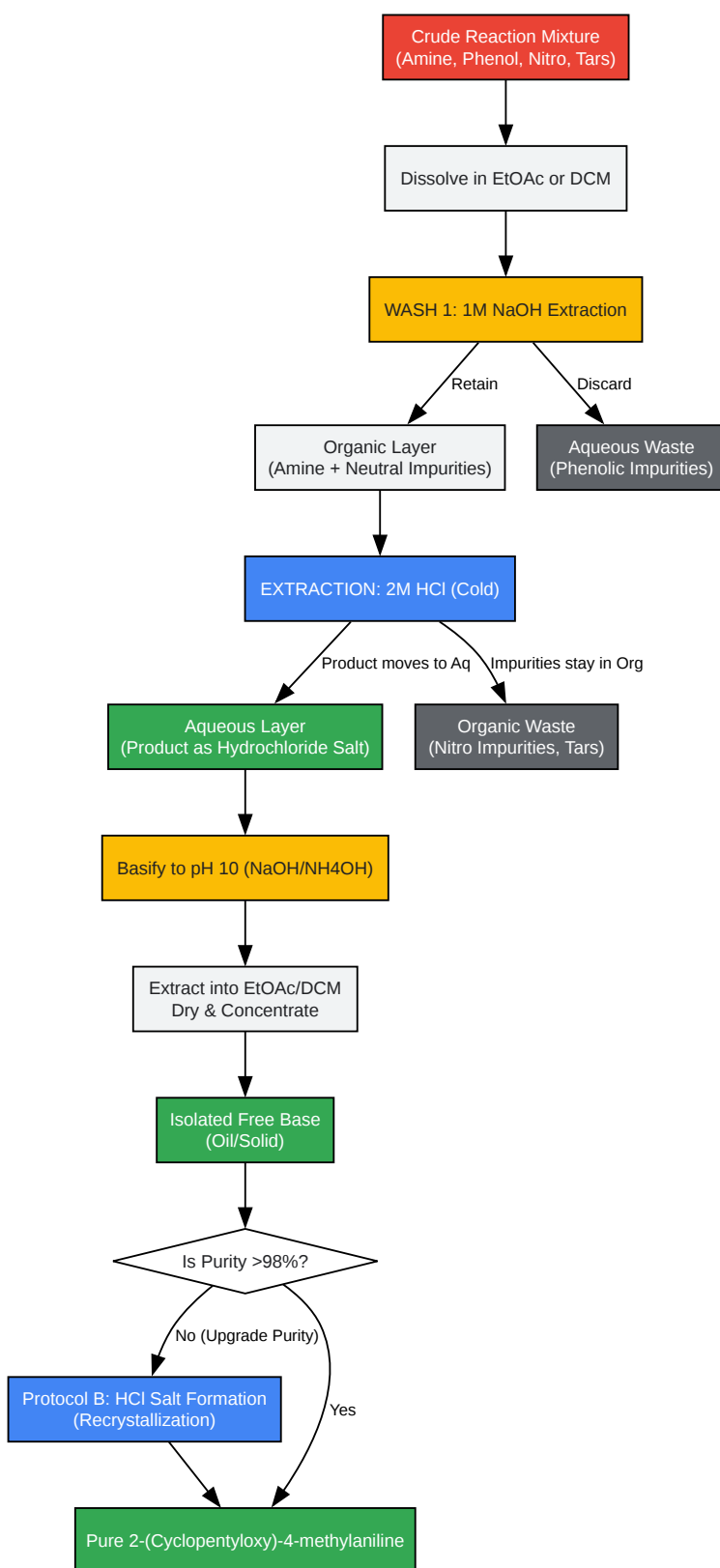
Impurity Genealogy & Control Strategy

Understanding the synthesis pathway is prerequisite to effective purification.[1] The standard synthesis involves the alkylation of 2-nitro-4-methylphenol followed by reduction.[1]

Impurity Type	Source	Physicochemical Nature	Removal Strategy
2-Nitro-4-methylphenol	Unreacted Starting Material	Acidic (Phenolic OH)	Alkaline Wash (removes as phenoxide).[1]
2-(Cyclopentyloxy)-4-methyl-1-nitrobenzene	Intermediate	Neutral / Lipophilic	Acid-Base Extraction (remains in organic during acid wash).[1]
Azobenzene derivatives	Oxidation Side-Product	Neutral / Colored	Activated Carbon / Recrystallization.[1]
Polymeric Anilines	Degradation (Light/Air)	High MW / Tarry	Distillation / Salt Formation.[1]

Strategic Purification Workflow

The following diagram illustrates the logical flow for isolating the target amine from the crude reaction matrix.



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Figure 1: Chemically Active Extraction (CAE) decision tree for separating basic anilines from neutral and acidic impurities.

Detailed Experimental Protocols

Protocol A: Chemically Active Extraction (The "Workhorse" Method)

Purpose: To separate the basic aniline product from neutral (nitro intermediates) and acidic (phenols) impurities.

Reagents:

- Ethyl Acetate (EtOAc) or Dichloromethane (DCM)
- 1M Sodium Hydroxide (NaOH)
- 2M Hydrochloric Acid (HCl)[1]
- Saturated NaCl (Brine)
- Sodium Sulfate (Na₂SO₄)

Procedure:

- Dissolution: Dissolve the crude residue (approx. 10 g) in 100 mL of EtOAc.
- Phenol Removal (Base Wash):
 - Wash the organic phase with 2 x 30 mL 1M NaOH.[1]
 - Mechanism:[2][3] This converts unreacted 2-nitro-4-methylphenol into its water-soluble phenoxide salt.[1]
 - Check: The aqueous layer may turn yellow/orange (nitrophenoxides are highly colored). Discard aqueous layer.[1]
- Amine Capture (Acid Extraction):

- Extract the organic phase with 3 x 40 mL 2M HCl.
- Critical Step: The target aniline is protonated () and moves to the aqueous layer. Neutral impurities (nitro intermediates, tars) remain in the organic layer.
- Validation: Keep the aqueous acidic layers.^[1] You can verify the organic layer by TLC; it should contain the non-polar impurities.
- Recovery:
 - Combine the acidic aqueous extracts.^[1] Cool to 0–5°C in an ice bath.
 - Slowly basify with 6M NaOH or concentrated Ammonium Hydroxide until pH > 10.^[1] Caution: Exothermic.
 - The solution will become cloudy as the free base aniline oils out or precipitates.
- Isolation:
 - Extract the cloudy aqueous mixture with 3 x 50 mL EtOAc.
 - Wash combined organics with Brine, dry over Na₂SO₄, and concentrate under reduced pressure.^[1]

Protocol B: Hydrochloride Salt Formation & Recrystallization

Purpose: To upgrade purity from >95% to >99% and stabilize the compound against oxidation.

Reagents:

- 4M HCl in Dioxane or Ethanol^[1]
- Diethyl Ether or MTBE (Methyl tert-butyl ether)^[1]
- Ethanol (absolute)

Procedure:

- Dissolve the purified free base (from Protocol A) in a minimal amount of dry Ethanol or EtOAc (approx. 5 mL per gram).
- Cool to 0°C.
- Dropwise add a slight excess (1.1 eq) of 4M HCl in Dioxane.
- Precipitation of the hydrochloride salt should occur immediately.^[1] If not, add Diethyl Ether or MTBE as an anti-solvent until turbidity persists.^[1]
- Stir at 0°C for 1 hour.
- Filter the solid under Nitrogen (to prevent moisture absorption).^[1]
- Recrystallization: If the salt is colored, recrystallize from Ethanol/Ether (dissolve in hot ethanol, add warm ether until cloudy, cool slowly).

Protocol C: Flash Column Chromatography (Polishing)

Purpose: Separation of regioisomers or difficult non-ionizable impurities.

- Stationary Phase: Silica Gel (230–400 mesh).^{[1][4]}
- Mobile Phase: Hexanes : Ethyl Acetate (Gradient 95:5 → 80:20).^[1]
- Modifier: Add 1% Triethylamine (TEA) to the mobile phase.
 - Why TEA? Silica is slightly acidic.^[1] Without TEA, the aniline will streak (tail) due to interaction with silanol groups. TEA blocks these sites, ensuring sharp bands.^[1]

Analytical Validation (QC)

Method	Specification	Notes
HPLC	>98.0% Area	C18 Column, Water/Acetonitrile (0.1% TFA). [1] Monitor at 254 nm. [1]
¹ H-NMR	Consistent Structure	Look for Cyclopentyl multiplet (1.5–1.9 ppm) and O-CH multiplet (~4.7 ppm). [1]
Appearance	Off-white to pale brown	Dark brown/black indicates oxidation (remove via charcoal filtration). [1]

Storage & Stability

- Oxidation Sensitivity: Anilines are prone to "browning" upon air exposure.[\[1\]](#)
- Protocol: Store under an inert atmosphere (Argon/Nitrogen).
- Temperature: 2–8°C (Refrigerated).
- Form: The Hydrochloride salt is significantly more stable than the free base.

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